

# Salicylyl chloride chemical structure and properties

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## Compound of Interest

Compound Name: Salicylyl chloride

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## Salicylyl Chloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **salicylyl chloride**, a key intermediate in organic synthesis. It covers its chemical structure, core properties, reactivity, and applications, with a focus on its role in pharmaceutical development. Detailed experimental protocols and safety information are also included to support laboratory research.

## Chemical Structure and Properties

**Salicylyl chloride**, also known as 2-hydroxybenzoyl chloride, is an acyl chloride derivative of salicylic acid. The presence of both a hydroxyl group and a highly reactive acyl chloride group on the same aromatic ring gives it unique chemical characteristics.

Chemical Structure:


 Chemical structure of Salicylyl chloride

Table 1: Physicochemical Properties of **Salicylyl Chloride**

Property	Value	Reference
IUPAC Name	2-hydroxybenzoyl chloride	[1]
CAS Number	1441-87-8	[1]
Molecular Formula	C <sub>7</sub> H <sub>5</sub> ClO <sub>2</sub>	[1][2]
Molecular Weight	156.57 g/mol	[2]
Predicted pKa	7.40 ± 0.30	[2]
Appearance	Data not available	
Melting Point	Data not available	
Boiling Point	Data not available	
Density	Data not available	
Solubility	Data not available	

## Reactivity and Mechanisms

The primary role of **salicylyl chloride** in organic synthesis is as an acylating agent.[3] The carbonyl carbon of the acyl chloride group is highly electrophilic due to the electron-withdrawing effects of both the chlorine and oxygen atoms, making it a prime target for nucleophilic attack.[3]

The characteristic reaction of **salicylyl chloride** is nucleophilic acyl substitution, which proceeds via a two-step addition-elimination mechanism.[3]

## Influence of the Ortho-Hydroxyl Group

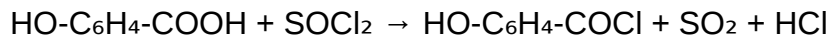
The ortho-hydroxyl group significantly influences the reactivity of **salicylyl chloride**. It can form an intramolecular hydrogen bond with the chlorine atom of the acyl chloride group, which can affect the electrophilicity of the carbonyl carbon and the leaving group ability of the chloride.[3] This hydroxyl group can also act as a nucleophile in certain reactions, leading to potential side products or enabling specific cyclization pathways.[3]

## Experimental Protocols

## Synthesis of Salicylyl Chloride from Salicylic Acid

**Salicylyl chloride** is commonly synthesized by the reaction of salicylic acid with a chlorinating agent, such as thionyl chloride (SOCl<sub>2</sub>).

Reaction:



Experimental Protocol:

A mixture of 10 grams of salicylic acid, 7 ml of thionyl chloride, and 0.02 grams of aluminum chloride is heated at 40 to 45°C for 1.5 hours.<sup>[4]</sup> The excess thionyl chloride is then removed under vacuum. The resulting **salicylyl chloride** can often be used in subsequent reactions without further purification.<sup>[4]</sup>

Logical Flow of Synthesis:

A flowchart illustrating the synthesis of **salicylyl chloride**.

## Role in the Synthesis of Deferasirox

**Salicylyl chloride** is a crucial intermediate in the synthesis of Deferasirox, an iron-chelating agent used to treat chronic iron overload. The synthesis involves the formation of **salicylyl chloride** in situ from salicylic acid and thionyl chloride, followed by condensation with salicylamide.

Workflow for Deferasirox Synthesis Intermediate:

Workflow for the synthesis of a key Deferasirox intermediate.

## Safety and Handling

**Salicylyl chloride** is a reactive and potentially hazardous chemical. It is crucial to handle it with appropriate safety precautions in a well-ventilated area.

Table 2: Hazard Information for **Salicylyl Chloride**

Hazard	Description	Precautionary Measures
Inhalation	May cause respiratory irritation.	Move to fresh air. If breathing is difficult, give oxygen. Seek medical attention. <a href="#">[5]</a>
Skin Contact	May cause skin irritation or burns.	Remove contaminated clothing. Wash affected area with soap and water. Seek medical attention. <a href="#">[5]</a>
Eye Contact	May cause serious eye damage.	Rinse with pure water for at least 15 minutes. Seek immediate medical attention. <a href="#">[5]</a>
Ingestion	Harmful if swallowed.	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention. <a href="#">[5]</a>

#### Personal Protective Equipment (PPE):

- Eye Protection: Wear tightly fitting safety goggles.[\[5\]](#)
- Hand Protection: Wear chemical-resistant gloves.[\[5\]](#)
- Respiratory Protection: Use a full-face respirator if exposure limits are exceeded.[\[5\]](#)
- Body Protection: Wear suitable protective clothing.[\[5\]](#)

#### Firefighting Measures:

Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish fires.[\[5\]](#) Firefighters should wear self-contained breathing apparatus.[\[5\]](#)

#### Accidental Release Measures:

Avoid dust formation and contact with skin and eyes.[5] Ensure adequate ventilation and remove all sources of ignition.[5] Collect the spilled material and place it in a suitable, closed container for disposal.[5] Prevent the chemical from entering drains.[5]

## Applications in Research and Development

**Salicylyl chloride**'s bifunctional nature makes it a valuable building block in the synthesis of a wide range of organic molecules, including:

- **Pharmaceuticals:** Besides Deferasirox, it is used in the synthesis of other compounds with potential anti-inflammatory, analgesic, anti-tumor, and anti-bacterial properties.[3]
- **Polymers and Materials Science:** It can be incorporated into polymer backbones to create specialty resins with tailored properties, such as selective recognition capabilities.[3]
- **Heterocyclic Compounds:** It serves as a precursor for various heterocyclic systems.[3]

This technical guide provides a foundational understanding of **salicylyl chloride** for professionals in research and drug development. For further information, consulting the referenced literature is recommended.

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